

IUPAC name for 3-Chloro-1-propanethiol

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Compound of Interest

Compound Name: 3-Chloro-1-propanethiol

CAS No.: 17481-19-5

Cat. No.: B091760

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An In-Depth Technical Guide to 3-Chloropropane-1-thiol

Introduction

3-Chloropropane-1-thiol, a bifunctional organosulfur compound, serves as a critical building block in various domains of chemical synthesis, from materials science to pharmaceutical development. Its structure, featuring a reactive thiol group at one end of a propyl chain and a chlorine atom at the other, allows for a diverse range of chemical transformations. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development. The IUPAC name for this compound is 3-chloropropane-1-thiol[1]. Other common synonyms include **3-Chloro-1-propanethiol**, γ -Chloropropyl mercaptan, and 3-Chloropropanethiol[2][3].

Chemical and Physical Properties

3-Chloropropane-1-thiol is a colorless liquid with distinct physical and chemical characteristics that are essential for its handling and application in experimental settings[1]. A summary of its identifiers and physicochemical properties is presented below.

Table 1: General and IUPAC Identifiers for 3-Chloropropane-1-thiol

Identifier	Value
IUPAC Name	3-chloropropane-1-thiol[1]
CAS Number	17481-19-5[1][2]
Molecular Formula	C ₃ H ₇ ClS[1][2][4][5]
Molecular Weight	110.61 g/mol [1][5]
InChI Key	TZCFWOHAWRIQGF-UHFFFAOYSA-N[1]
SMILES String	SCCCCl
EC Number	241-496-0[1]

Table 2: Physicochemical Properties of 3-Chloropropane-1-thiol

Property	Value
Physical Form	Liquid[2]
Appearance	Colorless liquid[1]
Boiling Point	145.5 °C (lit.)[2][4]
Density	1.136 g/mL at 25 °C (lit.)[2][4]
Refractive Index (n ₂₀ /D)	1.4921 (lit.)[2][4]
Flash Point	43 °C (109.4 °F) - closed cup
pKa	10.04 ± 0.10 (Predicted)[2]
Solubility	Soluble in water and organic solvents like ethanol and ether[4].

Synthesis Protocols

The synthesis of 3-chloropropane-1-thiol can be achieved through several methods. A common approach involves the reaction of a suitable propane precursor with a chlorinating agent and a

thiol source.

Experimental Protocol: Synthesis from Propanethiol

This protocol describes a general method for the synthesis of 3-chloropropane-1-thiol by the direct chlorination of propanethiol.

Objective: To synthesize 3-chloropropane-1-thiol via chlorination of 1-propanethiol.

Materials:

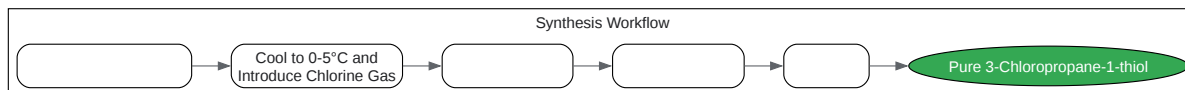
- 1-Propanethiol
- Chlorine gas (Cl_2) or another suitable chlorinating agent
- Inert solvent (e.g., dichloromethane)
- Apparatus for gas introduction
- Reaction vessel with stirring and temperature control
- Purification setup (distillation apparatus)

Methodology:

- **Reaction Setup:** In a well-ventilated fume hood, a reaction vessel equipped with a magnetic stirrer, a thermometer, and a gas inlet tube is charged with 1-propanethiol dissolved in an inert solvent.
- **Chlorination:** The solution is cooled to a controlled temperature, typically between 0-5 °C, to manage the exothermicity of the reaction[4].
- **Reactant Addition:** Chlorine gas is bubbled through the solution at a slow, controlled rate. The reaction progress is monitored using an appropriate technique, such as gas chromatography (GC) or thin-layer chromatography (TLC).
- **Quenching and Workup:** Upon completion, the reaction is carefully quenched. The mixture is then washed with a suitable aqueous solution to remove any unreacted chlorinating agent

and byproducts.

- Purification: The organic layer is separated, dried over an anhydrous salt (e.g., MgSO_4), and filtered. The final product is purified by distillation to yield pure 3-chloropropane-1-thiol[4].



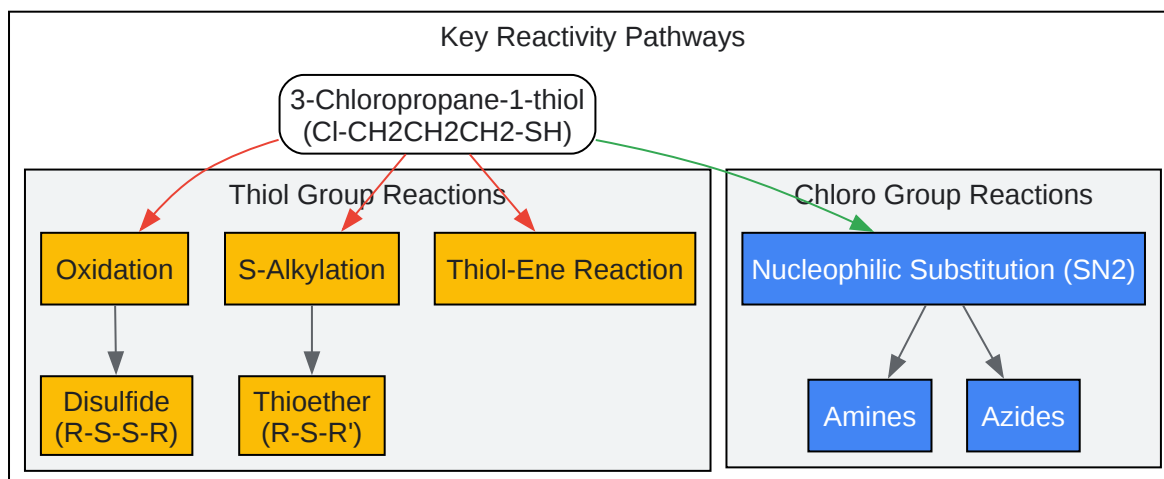
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Caption: General workflow for the synthesis of 3-chloropropane-1-thiol.

Chemical Reactivity and Key Reactions

3-Chloropropane-1-thiol's utility stems from its two distinct reactive sites: the nucleophilic thiol group (-SH) and the electrophilic carbon atom bonded to chlorine (-CH₂Cl). This allows it to act as a versatile linker and intermediate in organic synthesis[3].

- Reactions at the Thiol Group: The thiol group is nucleophilic and can be easily deprotonated to form a thiolate, which is an even stronger nucleophile. It readily undergoes S-alkylation, S-acylation, and oxidation to form disulfides. The thiol-ene "click" reaction, involving the radical-mediated addition of the thiol across a double bond, is a highly efficient transformation used in materials and peptide science[6].
- Reactions at the Chloro Group: The chlorine atom is a good leaving group, making the terminal carbon susceptible to nucleophilic substitution (S_N2) reactions. This allows for the introduction of a wide variety of functional groups, such as amines, azides, and cyanides.



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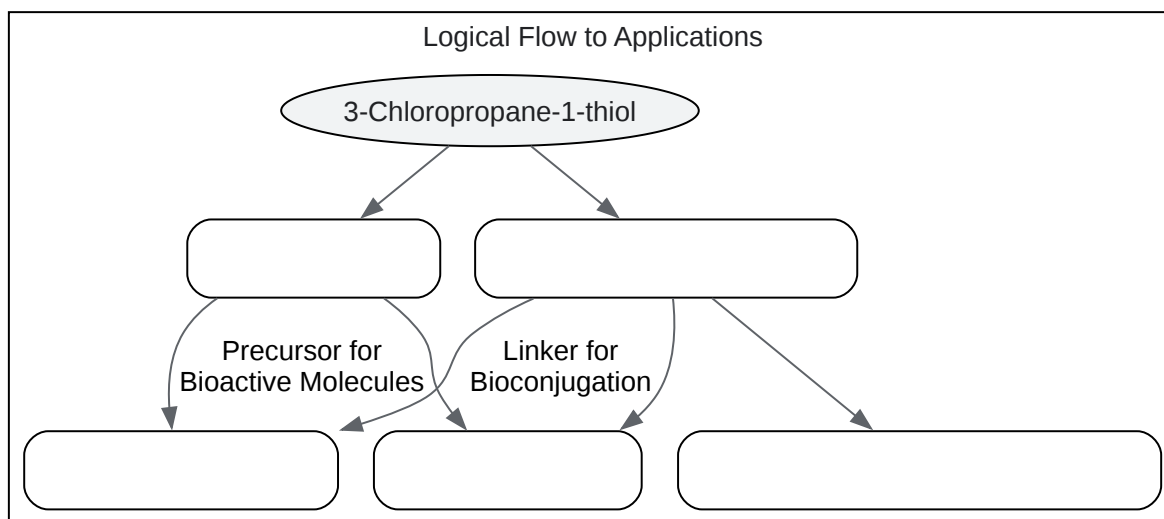
Caption: Reactivity map for 3-chloropropane-1-thiol.

Applications in Research and Drug Development

The dual functionality of 3-chloropropane-1-thiol makes it a valuable intermediate in several high-value applications.

- **Organic Synthesis:** It is widely used as a building block to construct more complex molecules containing a thioether linkage and another functional group derived from the chloro moiety.
- **Materials Science:** The compound is used in the passivation of quantum dots, which enhances the efficiency and stability of infrared-band gap quantum dot solar cells[3]. The thiol group can anchor to surfaces, making it useful for creating self-assembled monolayers (SAMs).
- **Drug Discovery and Development:** Chlorine-containing compounds are prevalent in pharmaceuticals, with over 250 FDA-approved chloro-drugs on the market[7]. While specific applications of 3-chloropropane-1-thiol in approved drugs are not detailed, its structure is ideal for use as a linker in creating bioconjugates or as a precursor for synthesizing heterocyclic compounds with potential biological activity. Research has indicated it

possesses antimicrobial properties, suggesting it could be a candidate for further pharmaceutical exploration[8].



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Caption: Relationship between functional groups and applications.

Safety and Handling

3-Chloropropane-1-thiol is a hazardous chemical that requires careful handling to avoid exposure[4]. It is flammable and causes skin, eye, and respiratory irritation[1][4].

Table 3: Safety and Hazard Information for 3-Chloropropane-1-thiol

Category	Information
Signal Word	Warning[2]
GHS Pictograms	GHS02 (Flammable), GHS07 (Irritant)[2]
Hazard Statements	H226: Flammable liquid and vapor[1]. H315: Causes skin irritation[1]. H319: Causes serious eye irritation[1]. H335: May cause respiratory irritation[1].
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking[9]. P261: Avoid breathing vapors[1]. P280: Wear protective gloves/protective clothing/eye protection/face protection[9]. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1].
Personal Protective Equipment (PPE)	Eyeshields, faceshields, gloves, and a suitable respirator (e.g., type ABEK (EN14387) respirator filter) are recommended[9].
Storage	Store in a cool, dry, and well-ventilated place in a tightly closed container[9][10]. Keep away from sources of ignition[10].

Always consult the full Safety Data Sheet (SDS) before handling this chemical[9]. Work should be conducted in a well-ventilated chemical fume hood. In case of contact, immediately flush the affected area with plenty of water and seek medical attention[4].

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